

Application Notes and Protocols for StickyCat Cl Catalyzed Reactions

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Compound of Interest

Compound Name: *StickyCat Cl*

Cat. No.: *B6289728*

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Introduction

StickyCat Cl is a water-soluble olefin metathesis catalyst with a substrate scope comparable to classical Grubbs second-generation and nitro-Grela catalysts.^[1] Its insolubility in organic solvents facilitates highly efficient removal of the ruthenium catalyst residue post-reaction, a critical consideration in pharmaceutical and fine chemical synthesis.^[1] This document provides a detailed, step-by-step guide for setting up reactions catalyzed by **StickyCat Cl**, including protocols for typical ring-closing metathesis (RCM) and cross-metathesis (CM) reactions.

Catalyst Characteristics

A summary of the key characteristics of the **StickyCat Cl** catalyst is provided in the table below.

Property	Value
Chemical Formula	C ₃₅ H ₄₈ Cl ₃ N ₃ ORu
Molecular Weight	734.20 g/mol [1]
Physical State	Green Powder[1]
CAS Number	1452227-72-3[1]
Solubility	Soluble in water; Insoluble in organic solvents[1]
Stability	High stability allows for handling in air[1]

Experimental Protocols

General Considerations

- Handling: **StickyCat Cl** exhibits high stability and can be handled in the air for short periods. [1]
- Storage: For long-term storage (>1 week), it is recommended to store the catalyst under an inert gas atmosphere at 2-8 °C. For short-term storage (<1 week), it can be kept under an inert gas at ambient temperature.[1]
- Solvents: While the catalyst is water-soluble, the organic substrates are typically dissolved in a suitable organic solvent that is immiscible with water.

Protocol 1: Ring-Closing Metathesis (RCM) of a Diene

This protocol describes a general procedure for the ring-closing metathesis of a generic diene substrate using **StickyCat Cl**.

Materials:

- **StickyCat Cl** catalyst
- Diene substrate
- Degassed deionized water

- Anhydrous, degassed organic solvent (e.g., dichloromethane, toluene)
- Schlenk flask or similar reaction vessel
- Magnetic stirrer and stir bar
- Inert gas supply (Argon or Nitrogen)
- Standard laboratory glassware for workup and purification

Procedure:

- **Catalyst Solution Preparation:** In a clean, dry Schlenk flask under an inert atmosphere, prepare a stock solution of **StickyCat Cl** in degassed, deionized water. A typical concentration is 1-5 mM.
- **Substrate Solution Preparation:** In a separate flask, dissolve the diene substrate in the chosen organic solvent. The concentration will depend on the specific reaction, but a starting point of 0.1 M is common.
- **Reaction Setup:** With vigorous stirring, add the substrate solution to the aqueous catalyst solution. The reaction will proceed at the interface of the two immiscible phases.
- **Reaction Conditions:** Heat the biphasic mixture to the desired temperature (typically 40-80 °C) and allow it to stir for the required time (typically 2-24 hours). Reaction progress can be monitored by techniques such as TLC, GC-MS, or ^1H NMR by taking aliquots from the organic layer.
- **Workup and Purification:**
 - Upon completion, allow the reaction mixture to cool to room temperature and separate the organic layer.
 - Wash the organic layer with water to remove any residual water-soluble catalyst.
 - Dry the organic layer over a suitable drying agent (e.g., Na_2SO_4 or MgSO_4).
 - Filter off the drying agent and concentrate the organic phase under reduced pressure.

- The crude product can be further purified by standard techniques such as column chromatography.

Protocol 2: Cross-Metathesis (CM) of Two Olefins

This protocol outlines a general procedure for the cross-metathesis of two different olefin substrates.

Materials:

- **StickyCat CI** catalyst
- Olefin A
- Olefin B (often used in excess)
- Degassed deionized water
- Anhydrous, degassed organic solvent (e.g., dichloromethane, toluene)
- Schlenk flask or similar reaction vessel
- Magnetic stirrer and stir bar
- Inert gas supply (Argon or Nitrogen)
- Standard laboratory glassware for workup and purification

Procedure:

- **Catalyst Solution Preparation:** As in the RCM protocol, prepare a stock solution of **StickyCat CI** in degassed, deionized water in a Schlenk flask under an inert atmosphere.
- **Substrate Solution Preparation:** In a separate flask, dissolve both Olefin A and Olefin B in the chosen organic solvent. It is common to use an excess of one of the olefins to favor the cross-metathesis product.
- **Reaction Setup:** Add the organic solution of the olefins to the vigorously stirring aqueous catalyst solution.

- **Reaction Conditions:** Heat the reaction mixture to the appropriate temperature (e.g., 40-80 °C) and maintain stirring for the duration of the reaction (typically 4-24 hours). Monitor the reaction progress periodically.
- **Workup and Purification:** The workup and purification steps are analogous to those described in the RCM protocol.

Data Presentation

The following tables provide representative data for typical RCM and CM reactions catalyzed by **StickyCat Cl**. (Note: This data is illustrative and actual results may vary depending on the specific substrates and reaction conditions).

Table 1: Representative Data for Ring-Closing Metathesis (RCM)

Substrate	Catalyst Loading (mol%)	Solvent	Temperature (°C)	Time (h)	Conversion (%)
Diene 1	1.0	Toluene/Water	60	4	95
Diene 2	0.5	DCM/Water	40	12	88
Diene 3	2.0	THF/Water	80	2	>99

Table 2: Representative Data for Cross-Metathesis (CM)

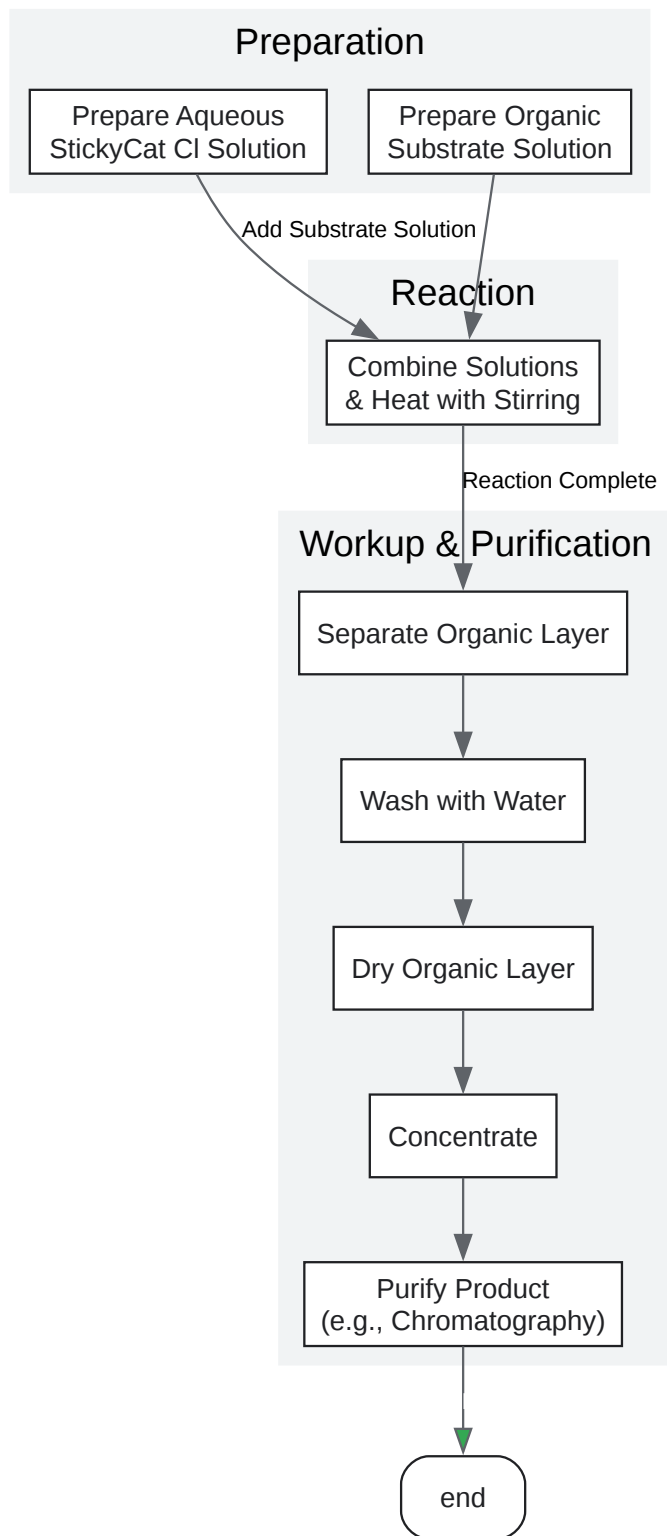
Olefin A	Olefin B (equiv.)	Catalyst Loading (mol%)	Solvent	Temperature (°C)	Time (h)	Yield (%)
Styrene	1-Octene (3)	2.0	DCM/Water	40	8	75
Allylbenzene	cis-1,4-Diacetoxy-2-butene (2)	1.5	Toluene/Water	70	6	82
Methyl Acrylate	1-Hexene (4)	2.5	DCM/Water	50	12	65

Visualizations

Reaction Workflow

The following diagram illustrates the general workflow for a **StickyCat Cl** catalyzed reaction, from setup to product purification.

General Workflow for StickyCat Cl Catalysis



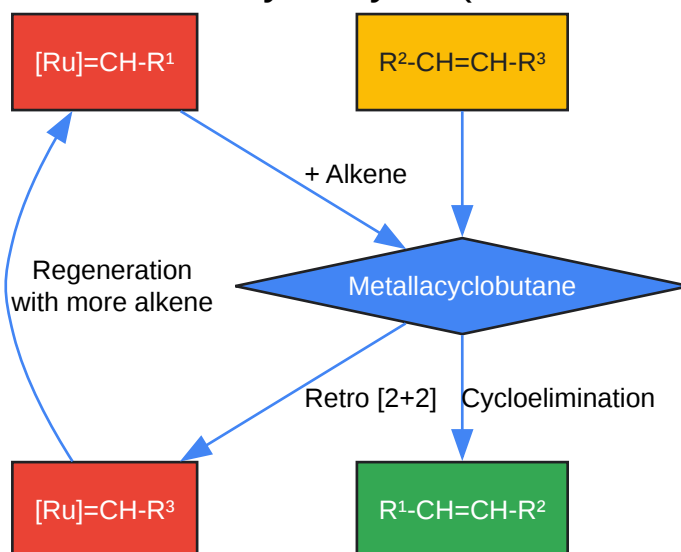
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Caption: General workflow for a **StickyCat Cl** catalyzed reaction.

Catalytic Cycle

The following diagram depicts the generally accepted Chauvin mechanism for olefin metathesis, which is applicable to Grubbs-type catalysts like **StickyCat Cl**.

Olefin Metathesis Catalytic Cycle (Chauvin Mechanism)



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Caption: The Chauvin mechanism for olefin metathesis.

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References

- 1. [apeiron-synthesis.com](https://www.apeiron-synthesis.com) [apeiron-synthesis.com]
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